

# Commercial Suppliers and Technical Guide for High-Purity Spiro-NPB

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## Compound of Interest

Compound Name: Spiro-NPB

Cat. No.: B1394941

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A Technical Resource for Researchers in Organic Electronics

This guide provides an in-depth overview of commercial sources for high-purity 2,7-Bis[N-(1-naphthyl)anilino]-9,9'-spirobi[9H-fluorene] (**Spiro-NPB**), a key hole transporting material (HTM) in organic light-emitting diodes (OLEDs) and other organic electronic devices. It is intended for researchers, scientists, and professionals in drug development and materials science who require reliable sourcing and detailed technical information for their applications.

## Introduction to Spiro-NPB

**Spiro-NPB** is a high-performance hole transporting material widely utilized in the fabrication of efficient and stable OLEDs. Its unique spirobifluorene core imparts a three-dimensional molecular structure, which provides high thermal stability, a high glass transition temperature ( $T_g$ ), and good morphological stability in thin films. These properties are crucial for preventing crystallization and ensuring the long-term operational stability of electronic devices. The charge transport in **Spiro-NPB** occurs via a hopping mechanism between adjacent molecules.

## Commercial Availability and Purity

High-purity **Spiro-NPB** is critical for achieving optimal device performance, as impurities can act as charge traps and quenching centers, leading to reduced efficiency and lifetime. Commercial suppliers typically offer **Spiro-NPB** in various purity grades, with sublimation being the primary method for achieving the highest purity levels required for organic electronics.

Supplier	Purity Grades Offered	Available Quantities	Notes
Smolecule	99% (sublimed)	Inquire	Routinely offer sublimation-purified Spiro-NPB.[1]
April Scientific Inc.	98%, 99% (sublimation purification)	Inquire	Provides two primary purity grades for research and development purposes.[2]
Ossila	>98% (for related spiro compounds like Spiro-TTB)	500 mg, 1 g, 5 g	While specific data for Spiro-NPB was not found, they offer similar spiro-based HTMs in various quantities with specified purity.[3]
Javachem	>99% (sublimed)	Inquire	Offers high-purity sublimed grade for research and industrial applications.
Warshel Chemical Ltd.	Inquire	Inquire	Lists Spiro-NPB as a product.

Note: Pricing information is generally available upon quotation from the respective suppliers.

## Synthesis and Purification Protocols

The most common and efficient method for synthesizing **Spiro-NPB** is the Buchwald-Hartwig cross-coupling reaction. This palladium-catalyzed amination provides high yields and a direct route to forming the crucial carbon-nitrogen bonds. Subsequent purification is paramount, with train sublimation being the gold standard for achieving the purity required for electronic device fabrication.

## Experimental Protocol: Synthesis of Spiro-NPB via Buchwald-Hartwig Amination

This protocol is a representative procedure based on literature reports for the synthesis of **Spiro-NPB** and analogous compounds.

### Materials:

- 2,7-Dibromo-9,9'-spirobifluorene
- N-Phenyl-1-naphthylamine
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Tri(tert-butyl)phosphine ( $\text{P}(\text{t-Bu})_3$ )
- Sodium tert-butoxide ( $\text{NaOt-Bu}$ )
- Anhydrous toluene

### Procedure:

- To a dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add 2,7-dibromo-9,9'-spirobifluorene, N-phenyl-1-naphthylamine (2.2 equivalents), and sodium tert-butoxide (2.5 equivalents).
- Add anhydrous toluene to the flask.
- In a separate glovebox, prepare the catalyst by mixing palladium(II) acetate and tri(tert-butyl)phosphine.
- Add the catalyst to the reaction mixture.
- Heat the mixture to reflux (approximately 110 °C) and maintain for 24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

- Extract the product with dichloromethane and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product is then purified by column chromatography on silica gel using a hexane/dichloromethane solvent system.

## Experimental Protocol: Purification by Train Sublimation

### Apparatus:

- A multi-zone tube furnace
- A quartz or glass sublimation tube
- A vacuum pump capable of reaching high vacuum ( $<10^{-5}$  torr)
- Temperature controllers

### Procedure:

- Place the crude or column-purified **Spiro-NPB** in a quartz boat and insert it into the sublimation tube in the first heating zone.
- Assemble the sublimation apparatus and evacuate the system to a high vacuum.
- Gradually heat the first zone where the material is placed to a temperature above its sublimation point (typically 300-350 °C for **Spiro-NPB**).
- Establish a temperature gradient along the tube, with progressively lower temperatures in subsequent zones. Impurities with different volatilities will condense in different zones.
- The high-purity **Spiro-NPB** will deposit as a crystalline solid in a specific zone of the tube, determined by its sublimation temperature and the temperature gradient.
- After the sublimation is complete, cool the system to room temperature under vacuum.
- Carefully collect the purified crystalline **Spiro-NPB** from the designated zone.

## Material Characterization

The quality of high-purity **Spiro-NPB** is confirmed through various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure and assess purity by identifying characteristic peaks and the absence of impurity signals.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the material with high accuracy.
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the material. **Spiro-NPB** typically exhibits high decomposition temperatures ( $T_d$ ), often above  $400\text{ }^\circ\text{C}$ , which is indicative of its suitability for vacuum deposition processes.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature ( $T_g$ ). A high  $T_g$  is desirable for morphological stability in amorphous thin films.
- UV-Visible (UV-Vis) Spectroscopy: To characterize the optical absorption properties.
- Photoluminescence (PL) Spectroscopy: To measure the emission spectrum and quantum yield.

## Visualizations

### Hole Transport Mechanism in an OLED

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## References

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